

# Step-by-Step Guide for Preparing GB1490 Stock Solutions

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## Compound of Interest

Compound Name: GB1490

Cat. No.: B15610044

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## Application Notes

This document provides a detailed protocol for the preparation of stock solutions of **GB1490**, a potent and orally active inhibitor of Galectin-1. **GB1490** has been shown to reverse Galectin-1-induced apoptosis in Jurkat cells at low micromolar concentrations and exhibits high oral bioavailability.<sup>[1]</sup> Proper preparation and storage of stock solutions are critical for obtaining reproducible and reliable experimental results.

**GB1490** Properties:

Property	Value	Source
Molecular Weight	493.35 g/mol	[1][2]
Chemical Formula	C17H15Cl2FN4O4S2	[1]
CAS Number	2172866-22-5	[2]
Mechanism of Action	Inhibitor of Galectin-1 and Galectin-3	[2]
Appearance	Assumed to be a solid powder	N/A
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[3][4][5]
Storage Conditions	Powder: -20°C for up to 3 years. Stock Solution: -20°C or -80°C	[5]

## Experimental Protocol: Preparation of a 10 mM GB1490 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GB1490** in DMSO, a common starting concentration for in vitro assays.[3]

Materials:

- **GB1490** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Sterile, nuclease-free pipette tips
- Vortex mixer
- Optional: Water bath or heat block

## Procedure:

- Pre-handling:
  - Before opening, bring the vial of **GB1490** powder to room temperature to prevent condensation of moisture.
  - Gently tap the vial on a hard surface to ensure all the powder is at the bottom.<sup>[5]</sup>
- Calculating the Mass of **GB1490**:
  - To prepare a 10 mM stock solution, the required mass of **GB1490** can be calculated using the following formula:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
  - For example, to prepare 1 mL of a 10 mM stock solution:  $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 493.35 \text{ g/mol} / 1000 = 4.93 \text{ mg}$
- Weighing **GB1490**:
  - Place a sterile 1.5 mL microcentrifuge tube on the analytical balance and tare it.
  - Carefully weigh the calculated mass of **GB1490** (e.g., 4.93 mg) and add it to the tared microcentrifuge tube.
- Dissolving **GB1490**:
  - Add the calculated volume of DMSO (e.g., 1 mL for a 10 mM solution from 4.93 mg) to the microcentrifuge tube containing the **GB1490** powder.
  - Close the tube tightly and vortex for 1-2 minutes until the compound is completely dissolved.<sup>[3]</sup>
  - Visually inspect the solution to ensure there are no visible particles.
  - If the compound does not dissolve completely, gentle warming (e.g., in a 37°C water bath) or brief sonication may be applied.<sup>[3]</sup> However, it is crucial to first verify if **GB1490** is temperature-sensitive.

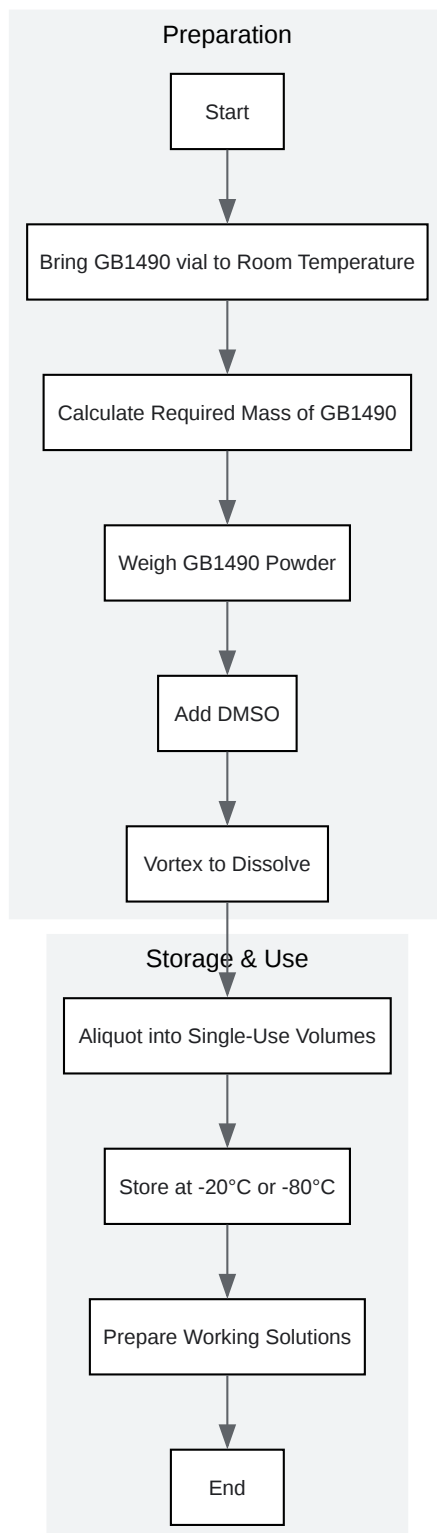
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20  $\mu$ L) in sterile microcentrifuge tubes.[\[3\]](#)[\[5\]](#)
  - Clearly label each aliquot with the compound name (**GB1490**), concentration (10 mM), solvent (DMSO), and the date of preparation.
  - Store the aliquots at -20°C or -80°C, protected from light.[\[3\]](#) When stored properly, the stock solution should be stable for at least 6 months.[\[3\]](#)

#### Important Considerations:

- DMSO Concentration in Assays: The final concentration of DMSO in cell-based assays should typically be kept below 0.1% to 0.5% (v/v) to avoid solvent-induced toxicity or off-target effects.[\[3\]](#)[\[6\]](#) Always include a vehicle control (DMSO at the same final concentration) in your experiments.
- Aqueous Solubility: Small molecule inhibitors dissolved in DMSO may precipitate when diluted into aqueous buffers.[\[4\]](#)[\[6\]](#) To minimize this, make serial dilutions in DMSO first before the final dilution into your aqueous experimental medium.[\[4\]](#)
- Safety Precautions: Always handle **GB1490** and DMSO in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.

## Visualizations

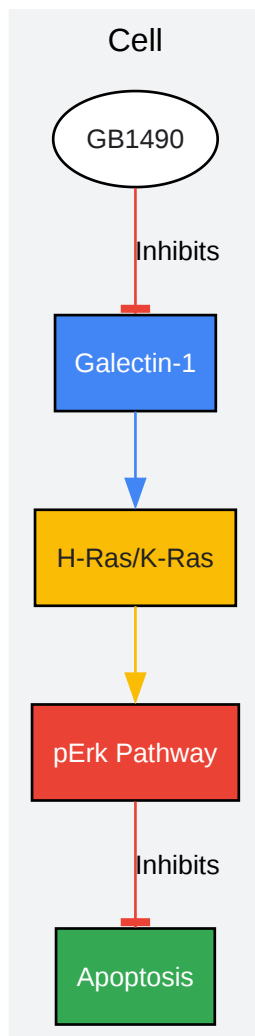
## Experimental Workflow for GB1490 Stock Solution Preparation



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Caption: Workflow for preparing **GB1490** stock solutions.

## Simplified Signaling Pathway of GB1490 Action



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Caption: Inhibition of Galectin-1 by **GB1490**.

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